

Technical Guide: Physicochemical Properties of 1-Bromo-3,7-dimethyloctane

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Compound of Interest

Compound Name: 1-Bromo-3,7-dimethyloctane

Cat. No.: B123281

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a comprehensive overview of the boiling point of **1-Bromo-3,7-dimethyloctane**, a halogenated hydrocarbon utilized in the synthesis of various organic compounds, including stimulus-responsive biodegradable polymers for biomedical applications. [1][2] This guide includes tabulated physicochemical data, detailed experimental protocols for boiling point determination, and a workflow diagram for its synthesis and purification.

Physicochemical Data

1-Bromo-3,7-dimethyloctane is a colorless to light yellow, clear liquid.[2] Its key physical and chemical properties are summarized below for easy reference. The boiling point of haloalkanes is generally higher than their parent hydrocarbons due to increased molecular mass and stronger intermolecular forces, such as dipole-dipole interactions and van der Waals forces.[3] [4][5] For isomeric haloalkanes, increased branching leads to a decrease in boiling point due to a smaller surface area, which weakens the van der Waals forces.[5][6]

Property	Value	Source
IUPAC Name	1-bromo-3,7-dimethyloctane	[7]
CAS Number	3383-83-3	[1] [7]
Molecular Formula	C ₁₀ H ₂₁ Br	[7] [8]
Molecular Weight	221.18 g/mol	[7] [8]
Boiling Point	225.7 ± 8.0 °C at 760 mmHg	[8]
216-217 °C (literature value)	[9]	
135-140 °C at 10 mmHg	[1] [2] [9]	
85-87 °C at 10 mmHg (distillation fraction)	[1]	
Density	1.066 g/mL at 20 °C	[9]
1.1 ± 0.1 g/cm ³	[8]	
Refractive Index	n _{20/D} 1.455 (literature value)	[1] [2] [9]
Flash Point	98.9 °C (210.0 °F) - closed cup	[9]

Experimental Protocols

The determination of a compound's boiling point is a critical procedure for its identification and purification. Below are detailed methodologies for determining the boiling point of **1-Bromo-3,7-dimethyloctane** under atmospheric and reduced pressure conditions.

This protocol is adapted from the synthesis and purification procedure for (R)-**1-bromo-3,7-dimethyloctane**.[\[1\]](#) Vacuum distillation is employed for compounds that decompose at their atmospheric boiling point or when a lower temperature is required.

Objective: To purify **1-Bromo-3,7-dimethyloctane** and determine its boiling point at a specific reduced pressure.

Apparatus:

- Round-bottom flask
- Heating mantle with magnetic stirrer
- Distillation head with a thermometer
- Condenser
- Receiving flask
- Vacuum pump with a pressure gauge (manometer)
- Cold trap

Procedure:

- The crude **1-Bromo-3,7-dimethyloctane** (oily product from synthesis) is placed into the round-bottom flask.[1]
- The distillation apparatus is assembled, ensuring all joints are properly sealed to maintain a vacuum.
- The vacuum pump is connected to the apparatus via the cold trap and turned on. The system pressure is allowed to stabilize at the desired level (e.g., 10 mmHg).
- The cooling water is circulated through the condenser.
- The crude product in the round-bottom flask is heated gently using the heating mantle while being stirred.[1]
- The temperature of the vapor is monitored using the thermometer in the distillation head.
- The temperature at which the liquid condenses and is collected in the receiving flask is recorded as the boiling point at that specific pressure. For **1-Bromo-3,7-dimethyloctane**, a fraction is collected at 85-87 °C at a pressure of 10 mmHg.[1]

Objective: To determine the boiling point of a liquid sample at ambient atmospheric pressure.

Apparatus:

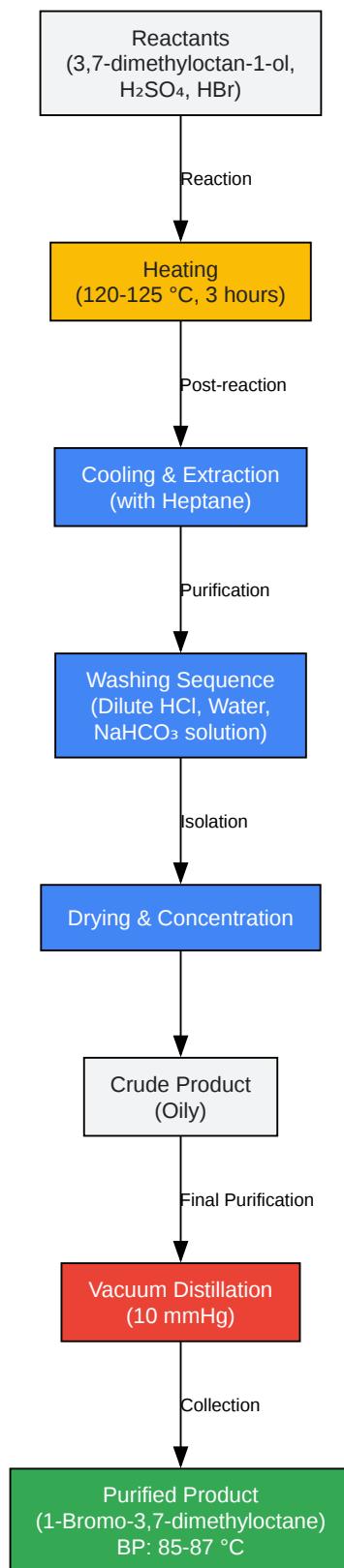
- Small test tube or boiling tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Heating apparatus (e.g., oil bath or heating block)
- Beaker

Procedure:

- A small amount of the purified liquid (**1-Bromo-3,7-dimethyloctane**) is placed in the test tube.
- The capillary tube is placed into the test tube with its open end submerged in the liquid.
- The thermometer is positioned so that the bulb is close to the surface of the liquid but not touching the sides or bottom of the test tube. The test tube is then attached to the thermometer.
- The assembly is immersed in a heating bath (e.g., paraffin oil).
- The bath is heated slowly and steadily.
- As the temperature rises, air bubbles will emerge from the open end of the capillary tube.
- The heating is continued until a continuous stream of bubbles emerges from the capillary tube.
- The heating is then stopped, and the bath is allowed to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases, and the liquid just begins to enter the capillary tube. This temperature is recorded.

Workflow and Process Visualization

The following diagram illustrates the synthesis and purification workflow for **1-Bromo-3,7-dimethyloctane**, which incorporates the vacuum distillation step for boiling point determination under reduced pressure.

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Caption: Synthesis and purification workflow for **1-Bromo-3,7-dimethyloctane**.

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